

Technical Guide: Allyl 3-amino-4-methoxybenzoate (CAS 153775-06-5)

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Compound of Interest

Compound Name: *Allyl 3-amino-4-methoxybenzoate*

Cat. No.: *B130071*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl 3-amino-4-methoxybenzoate, with the Chemical Abstracts Service (CAS) number 153775-06-5, is a key chemical intermediate primarily utilized in the synthesis of advanced pharmaceutical compounds. Its structure combines an aniline derivative with an allyl ester, providing versatile reactive sites for the construction of more complex molecules. This technical guide provides a comprehensive overview of the available technical data for this compound, focusing on its synthesis, chemical properties, and its role in the development of carbapenem antibiotics.

Chemical and Physical Properties

Limited quantitative data regarding the physical properties of **Allyl 3-amino-4-methoxybenzoate** is available in the public domain. The following tables summarize the known chemical and spectral data.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	153775-06-5	CHIRALEN[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	CHIRALEN[1]
Molecular Weight	207.23 g/mol	CHIRALEN[1]
IUPAC Name	prop-2-enyl 3-amino-4-methoxybenzoate	

Table 2: Spectroscopic Data

Data Type	Details	Source
¹ H NMR (CDCl ₃)	δ 3.72 (br, 2H), 3.90 (s, 3H), 4.77 (dt, 2H), 5.24-5.43 (m, 2H), 5.95-6.10 (m, 1H), 6.79 (d, 1H), 7.41 (d, 1H), 7.50 (dd, 1H)	US Patent 5,478,820[2]
Mass Spectrometry (CI)	m/z 208 (MH ⁺)	US Patent 5,478,820[2]

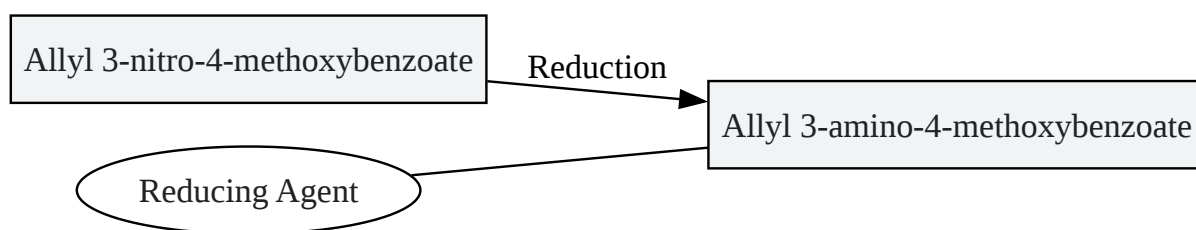
Synthesis and Experimental Protocols

Allyl 3-amino-4-methoxybenzoate is synthesized via the reduction of its corresponding nitro compound, allyl 3-nitro-4-methoxybenzoate.

Synthesis of Allyl 3-amino-4-methoxybenzoate

A detailed experimental protocol for the synthesis is described in European Patent EP0579826A1 and its US equivalent, US5478820A. The synthesis involves the reduction of the nitro group of a precursor compound. While the full, detailed protocol from "Example 2" of the patent is not readily available in public databases, the general method is a standard chemical reduction.

General Reaction Scheme:



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Caption: General synthesis route for **Allyl 3-amino-4-methoxybenzoate**.

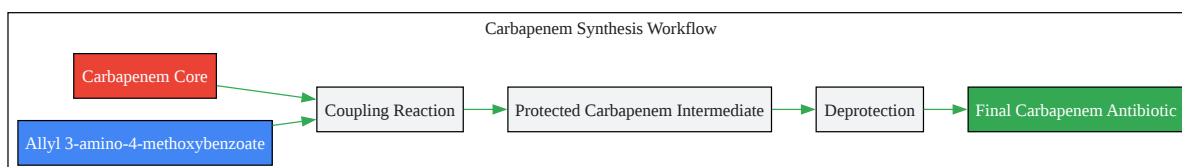
A typical laboratory-scale reduction of an aromatic nitro group to an amine can be achieved using various reducing agents, such as tin(II) chloride in the presence of hydrochloric acid, or catalytic hydrogenation.

Role in Drug Development

The primary documented application of **Allyl 3-amino-4-methoxybenzoate** is as a crucial intermediate in the synthesis of carbapenem antibiotics.[2] Carbapenems are a class of broad-spectrum β -lactam antibiotics.

Intermediate in Carbapenem Synthesis

In the synthesis of novel carbapenems, **Allyl 3-amino-4-methoxybenzoate** serves as a building block for the C-2 side chain. The amino group of the molecule is utilized for coupling with the carbapenem core structure. The allyl ester acts as a protecting group for the carboxylic acid, which can be deprotected under mild conditions in later synthetic steps.



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Caption: Role of **Allyl 3-amino-4-methoxybenzoate** in carbapenem synthesis.

Biological Activity and Signaling Pathways

There is currently no publicly available data on the specific biological activity or the engagement in any signaling pathways of **Allyl 3-amino-4-methoxybenzoate** itself. Its function appears to be exclusively as a synthetic intermediate. The biological activity and mechanism of action are associated with the final carbapenem antibiotic products, which are potent inhibitors of bacterial cell wall synthesis.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **Allyl 3-amino-4-methoxybenzoate** (CAS 153775-06-5) is not widely available. Standard laboratory safety precautions should be taken when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Allyl 3-amino-4-methoxybenzoate is a valuable chemical intermediate, particularly in the field of antibiotic development. While comprehensive data on its physical properties and intrinsic biological activity are scarce, its role as a precursor in the synthesis of carbapenems is well-documented in patent literature. Further research into this compound could potentially uncover new applications and provide a more detailed understanding of its chemical and biological characteristics.

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References

- 1. [chiralen.com](https://www.chiralen.com) [[chiralen.com](https://www.chiralen.com)]
- 2. Allyl 2-amino-4-methoxybenzoate | C₁₁H₁₃NO₃ | CID 19432568 - PubChem [pubchem.ncbi.nlm.nih.gov]
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